

Safe Disposal of 3-Hydroxy-2-nitropyridine: A Procedural Guide

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Compound of Interest

Compound Name: 3-Hydroxy-2-nitropyridine

CAS No.: 15128-82-2

Cat. No.: B127853

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For Immediate Reference: In the event of a spill or for disposal, consult your institution's Environmental Health and Safety (EHS) department and refer to the full Safety Data Sheet (SDS). This document serves as a guide and is not a substitute for official safety protocols.

This guide provides essential safety and logistical information for the proper disposal of **3-Hydroxy-2-nitropyridine** (CAS No. 15128-82-2), tailored for researchers, scientists, and professionals in drug development. The following procedures are based on information from safety data sheets and are intended to ensure safe handling and regulatory compliance.

Hazard Profile and Safety Summary

3-Hydroxy-2-nitropyridine is classified as a hazardous chemical.^[1] Understanding its primary hazards is crucial for safe handling and disposal.

Hazard Classification	Category	Description
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. [1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1]
Harmful if Swallowed	-	Harmful if swallowed.[2]

This table summarizes the key hazards associated with **3-Hydroxy-2-nitropyridine**.

Step-by-Step Disposal Procedure

The recommended procedure for the disposal of **3-Hydroxy-2-nitropyridine** is to use an approved waste disposal service.[1][3][4][5] Do not attempt to dispose of this chemical down the drain or as regular solid waste.

1. Waste Identification and Segregation:

- Identify all waste containing **3-Hydroxy-2-nitropyridine**. This includes pure, unused product, contaminated labware (e.g., weighing boats, spatulas), and any solutions.
- Segregate this waste from other laboratory waste streams to avoid incompatible mixtures.

2. Containerization and Labeling:

- Place solid waste in a clearly labeled, sealable container. For contaminated labware, double-bagging in durable plastic bags may be appropriate.
- Liquid waste (e.g., solutions) should be stored in a sealed, compatible container.
- The container must be clearly labeled with the chemical name ("**3-Hydroxy-2-nitropyridine**") and appropriate hazard symbols (e.g., "Irritant," "Harmful").

3. Storage Pending Disposal:

- Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials.[3][5]
- The storage area should be secure and accessible only to authorized personnel.[2][3][5]

4. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
- Provide them with the Safety Data Sheet (SDS) for **3-Hydroxy-2-nitropyridine**.
- Follow their specific instructions for pickup and disposal. Waste codes should be assigned by the user based on the application for which the product was used.[4]

Emergency Procedures for Spills

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

1. Immediate Actions:

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.[3][5]
- Remove all sources of ignition.[3][5]

2. Personal Protective Equipment (PPE):

- Before addressing the spill, don appropriate PPE, including:
 - Chemical-resistant gloves
 - Safety goggles or face shield
 - Lab coat or protective clothing

- For large spills or in poorly ventilated areas, a NIOSH/MSHA approved respirator may be necessary.[4]

3. Spill Containment and Cleanup:

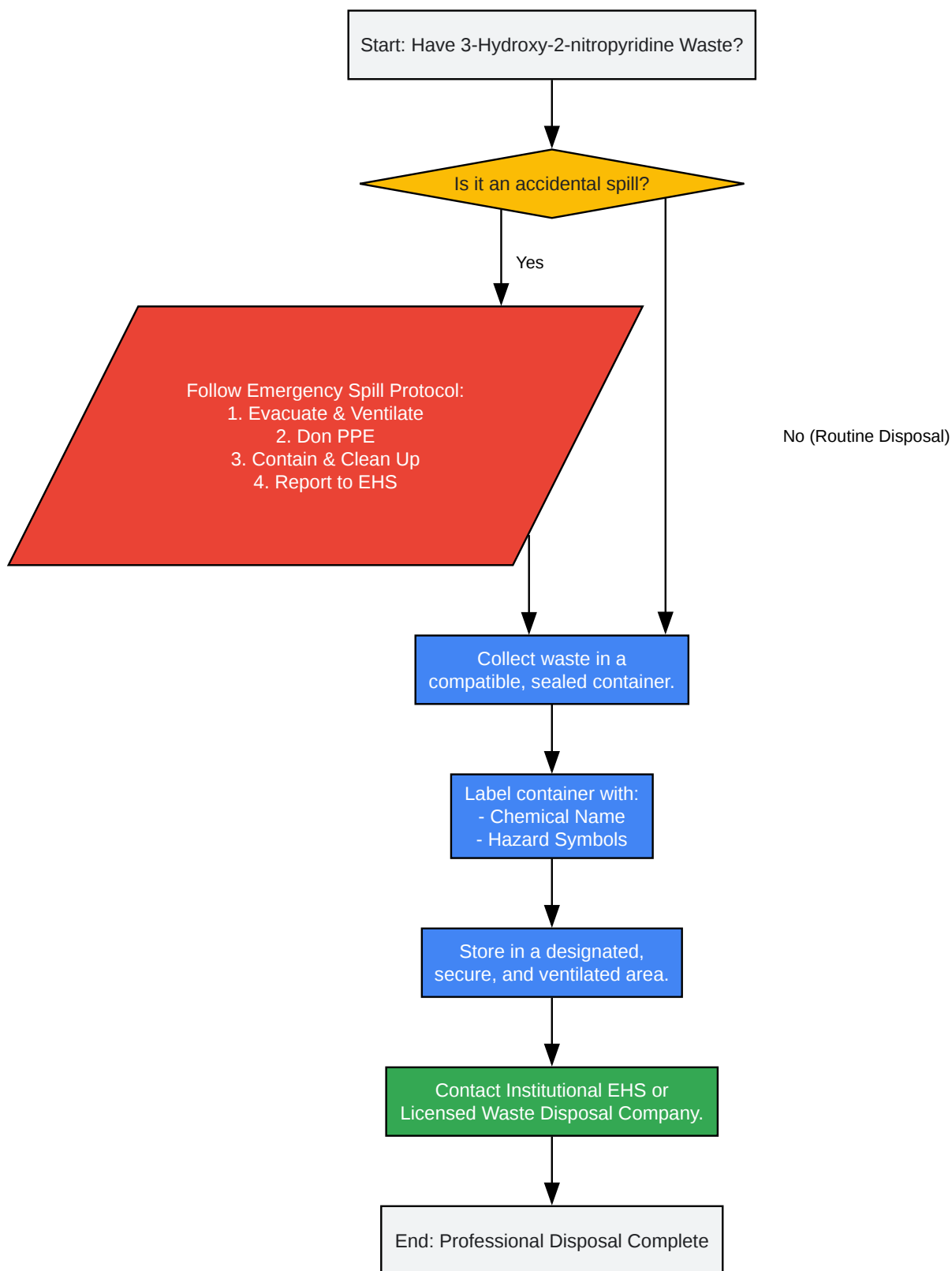
- For solid spills, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal.[4] Avoid generating dust.[2]
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Wash the spill area thoroughly with soap and water.[1][4]

4. Reporting:

- Report the spill to your supervisor and your institution's EHS department, regardless of the size.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Hydroxy-2-nitropyridine**.



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Disposal workflow for **3-Hydroxy-2-nitropyridine**.

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